

N-(3,4,5-trimethoxybenzyl)aniline: A Potential Anticancer Agent Targeting Microtubules

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(3,4,5-trimethoxybenzyl)aniline

Cat. No.: B3107677

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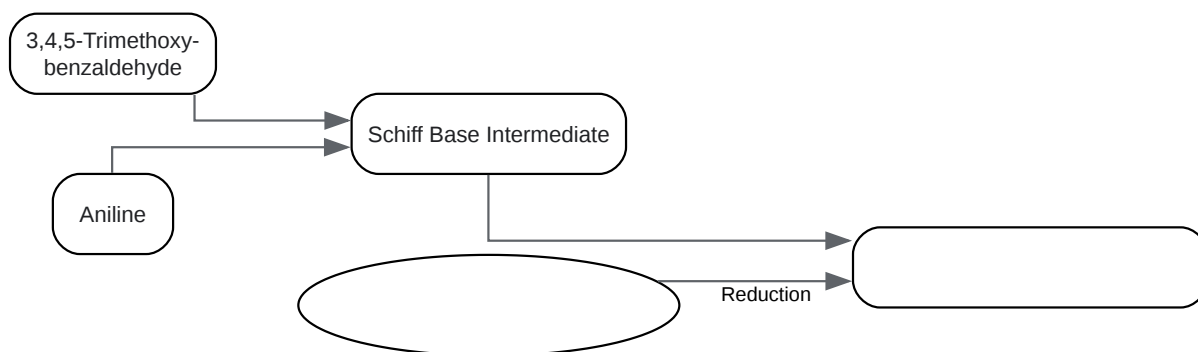
An in-depth analysis of the existing literature suggests that **N-(3,4,5-trimethoxybenzyl)aniline**, a molecule combining the structural features of aniline and a trimethoxybenzyl group, holds promise as a subject for further investigation in the field of cancer research. While direct studies on this specific compound are limited, extensive research on analogous structures strongly indicates its potential as an inhibitor of tubulin polymerization, a key mechanism in cell division, thereby positioning it as a candidate for anticancer drug development.

N-(3,4,5-trimethoxybenzyl)aniline possesses the chemical formula C₁₆H₁₉NO₃ and a molecular weight of 273.33 g/mol. Its structure features a central aniline core linked to a 3,4,5-trimethoxybenzyl moiety. This trimethoxyphenyl group is a well-established pharmacophore found in numerous potent inhibitors of tubulin polymerization, a critical process in the formation of the mitotic spindle during cell division. Disruption of tubulin dynamics leads to cell cycle arrest and ultimately, apoptosis (programmed cell death) in rapidly dividing cancer cells.

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **N-(3,4,5-trimethoxybenzyl)aniline** is not readily available in the surveyed literature, a plausible and common synthetic route would involve the reductive amination of 3,4,5-trimethoxybenzaldehyde with aniline. This method is a standard procedure in organic chemistry for the formation of secondary amines.

Hypothetical Synthesis Workflow:



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Caption: Plausible synthetic route to **N-(3,4,5-trimethoxybenzyl)aniline**.

Spectroscopic characterization would be essential to confirm the identity and purity of the synthesized compound. Based on analogous structures, the following spectroscopic data could be anticipated:

Table 1: Anticipated Spectroscopic Data for **N-(3,4,5-trimethoxybenzyl)aniline**

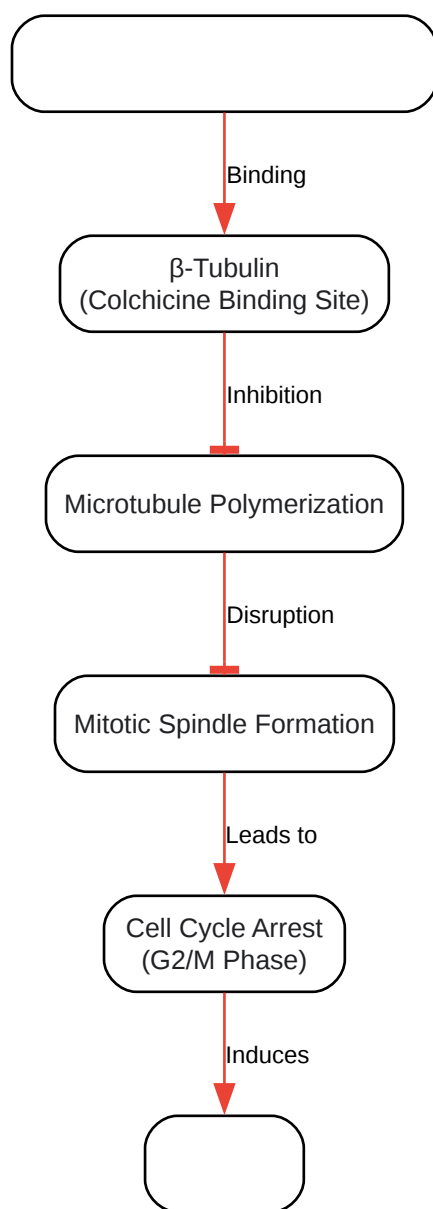
Technique	Anticipated Key Signals
^1H NMR	Signals for aromatic protons of the aniline and trimethoxybenzyl rings, a singlet for the benzylic CH_2 group, and singlets for the three methoxy groups.
^{13}C NMR	Resonances for the aromatic carbons, the benzylic carbon, and the methoxy carbons.
IR	Characteristic absorption bands for N-H stretching, C-H aromatic and aliphatic stretching, C=C aromatic stretching, and C-O ether stretching.
Mass Spec	A molecular ion peak corresponding to the molecular weight of the compound.

Postulated Biological Activity and Mechanism of Action

The 3,4,5-trimethoxyphenyl motif is a key structural feature of many known tubulin polymerization inhibitors, including the natural product combretastatin A-4. These compounds bind to the colchicine-binding site on β -tubulin, preventing its polymerization into microtubules. This disruption of the microtubule network leads to mitotic arrest in the G2/M phase of the cell cycle and subsequently induces apoptosis.

Given the presence of this critical pharmacophore, it is highly probable that **N-(3,4,5-trimethoxybenzyl)aniline** also functions as a tubulin polymerization inhibitor.

Proposed Signaling Pathway for Anticancer Activity:



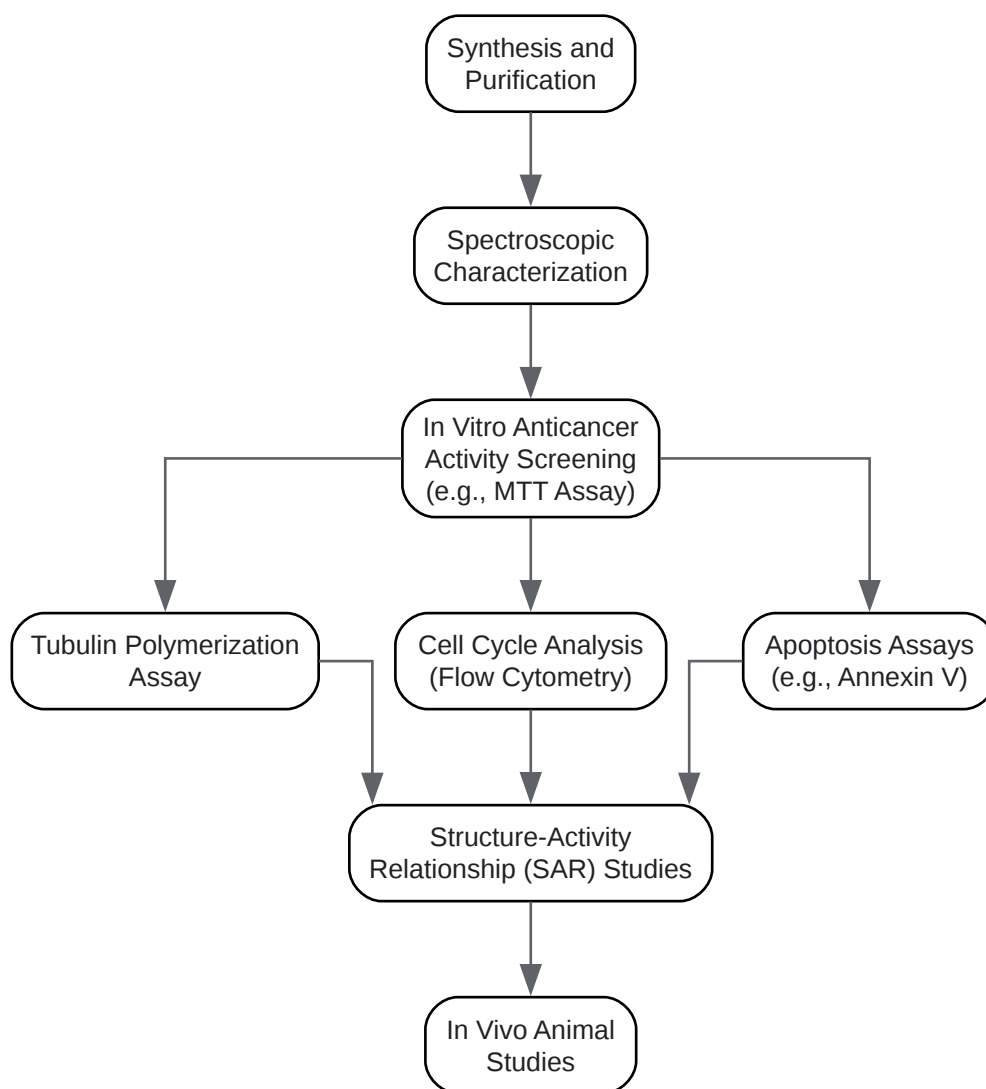
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Caption: Postulated mechanism of action for **N-(3,4,5-trimethoxybenzyl)aniline**.

Future Research Directions

To validate the therapeutic potential of **N-(3,4,5-trimethoxybenzyl)aniline**, a systematic investigation is warranted. The following experimental workflow is proposed for future studies:

Experimental Workflow for Evaluation:



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Caption: Proposed workflow for the evaluation of **N-(3,4,5-trimethoxybenzyl)aniline**.

In conclusion, while direct experimental evidence for the biological activities of **N-(3,4,5-trimethoxybenzyl)aniline** is currently lacking in the public domain, a strong scientific rationale exists to investigate this compound as a novel anticancer agent. Its structural similarity to known tubulin polymerization inhibitors makes it a compelling candidate for synthesis, characterization, and comprehensive biological evaluation. Further research is essential to elucidate its precise mechanism of action and to determine its potential as a lead compound in the development of new cancer therapies.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com